

physical and chemical properties of 2-Methyl-1,3-pentadiene

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Compound of Interest

Compound Name: 2-Methyl-1,3-pentadiene

Cat. No.: B074102

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An In-depth Technical Guide to 2-Methyl-1,3-pentadiene

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Methyl-1,3-pentadiene**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and safety information.

Introduction

2-Methyl-1,3-pentadiene (CAS No: 1118-58-7) is an unsaturated aliphatic hydrocarbon.[1][2][3] It is a colorless to slightly yellow, highly flammable liquid.[2][4] This compound exists as two geometric isomers, (E)- (trans) and (Z)- (cis), which influences its physical and chemical behavior.[1][5][6][7][8][9] It serves as an important intermediate in the synthesis of various organic compounds, including fragrances like ligustral, through reactions such as the Diels-Alder reaction.[10] Its conjugated diene structure also makes it a valuable monomer in polymer chemistry.[5][6][11]

Physical Properties

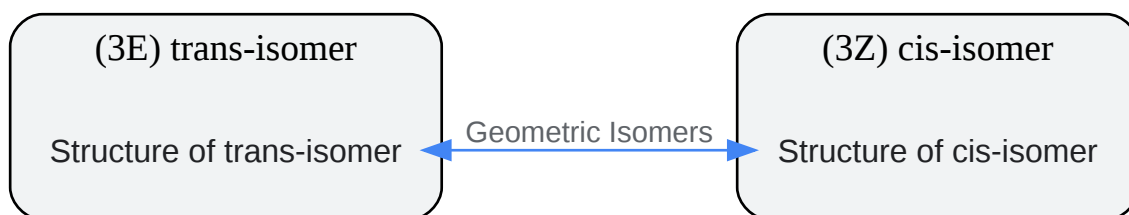
The physical properties of **2-Methyl-1,3-pentadiene** are summarized below. Data may vary slightly between sources and depending on the specific isomer (cis/trans) being measured.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀	[1][6][12][13][14][15]
Molecular Weight	82.14 g/mol	[5][6][12][13][16]
Appearance	Clear, slightly yellow liquid	[4]
Density	~0.718 g/cm ³ at 20-25°C	[5][12][14][17][18]
Boiling Point	75-76 °C at 760 mmHg	[5][12][13][14][15][17][18]
Melting Point	-94.9 °C (trans-isomer)	[5]
Flash Point	-8 °C to -10 °C	[5][13]
Vapor Pressure	113 mmHg at 25°C	[13]
Refractive Index	~1.445 - 1.451 at 20°C	[12][13][15][17][18]
LogP (Octanol/Water)	2.86 - 2.94	[3][13]

Chemical Properties and Reactivity

Isomerism

2-Methyl-1,3-pentadiene has a double bond at the 3-position, allowing for geometric isomerism. The two isomers are designated as (3E)-**2-Methyl-1,3-pentadiene** (trans) and (3Z)-**2-Methyl-1,3-pentadiene** (cis).



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Caption: Geometric Isomers of **2-Methyl-1,3-pentadiene**.

Polymerization

As a conjugated diene, **2-Methyl-1,3-pentadiene** can undergo polymerization.

- Cationic Polymerization: It can be polymerized using catalysts like lithium aluminum hydride (LAH) or potassium tetrachloroplatinate (KPtCl) in THF at room temperature.[\[5\]](#)[\[6\]](#)
- Stereoselective Polymerization: Neodymium-based catalyst systems, such as $\text{AlEt}_2\text{Cl-Nd}(\text{OCOC}_7\text{H}_{15})_3\text{-Al}(\text{iBu})_3$, can polymerize the (E)-isomer to a polymer with a high (98-99%) 1,4-cis-isotactic structure.[\[11\]](#)

Diels-Alder Reaction

2-Methyl-1,3-pentadiene is an important intermediate for synthesizing cyclohexene derivatives, such as the fragrance ligustral, via the Diels-Alder reaction with other unsaturated olefins.[\[10\]](#)

Experimental Protocols

Synthesis via Dehydration of 2-Methyl-2,4-pentanediol

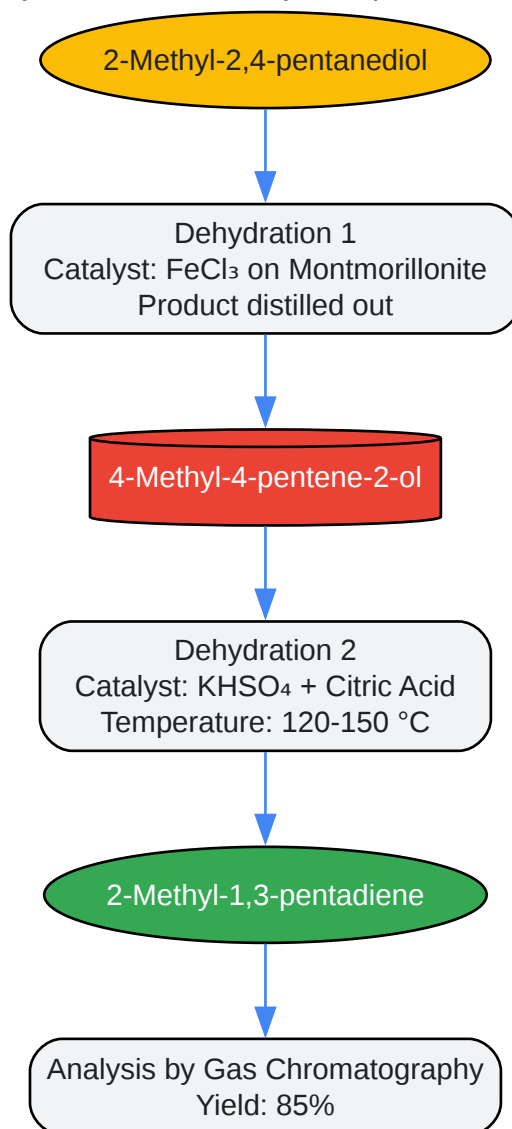
This method improves the yield of **2-methyl-1,3-pentadiene** and the ratio of **2-methyl-1,3-pentadiene** to its isomer, 4-methyl-1,3-pentadiene.[\[10\]](#)

Methodology:

- Step 1: First Dehydration: 2-Methyl-2,4-pentanediol is dehydrated to form 4-methyl-4-pentene-2-ol. This reaction is performed in a reactor with a fractionating column. The catalyst is ferric chloride loaded on montmorillonite. The product, 4-methyl-4-pentene-2-ol, is distilled out as it is formed.[\[10\]](#)
- Step 2: Second Dehydration: 300g of 4-methyl-4-pentene-2-ol and 6g of a weakly acidic catalyst (a 1:2 mass ratio mixture of potassium bisulfate and citric acid) are added to a 500ml three-neck flask equipped with a stirrer, fractionating column, condenser, and receiving flask.[\[10\]](#)
- Reaction and Product Collection: The mixture is heated to 120-150 °C. The product, **2-methyl-1,3-pentadiene**, is distilled and collected during the reaction.[\[10\]](#)

- Analysis: The product is analyzed by gas chromatography, yielding over 92% **2-methyl-1,3-pentadiene** with a final yield of 85%.^[10]

Synthesis of 2-Methyl-1,3-pentadiene



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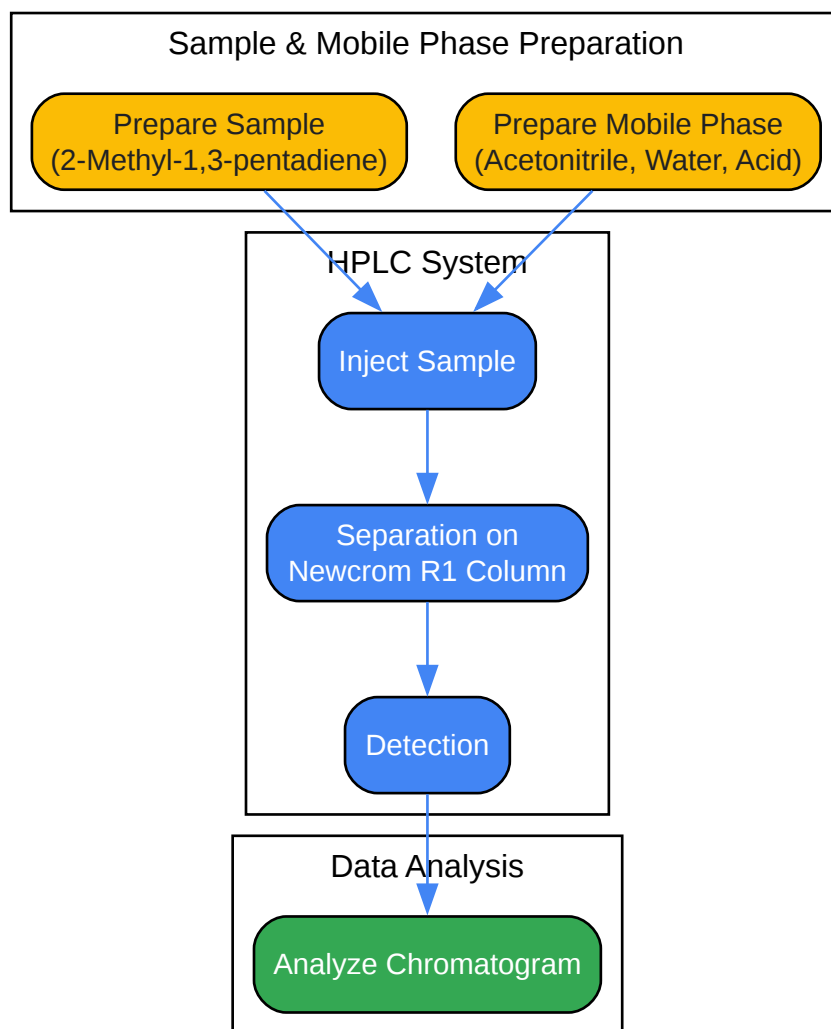
Caption: Workflow for the synthesis of **2-Methyl-1,3-pentadiene**.

Analytical Method: Reverse Phase HPLC

2-Methyl-1,3-pentadiene can be analyzed using a reverse-phase High-Performance Liquid Chromatography (HPLC) method.^[3]

Methodology:

- Column: Newcrom R1 (a reverse-phase column with low silanol activity).[3]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with phosphoric acid as an additive.[3]
- Mass Spectrometry Compatibility: For applications compatible with Mass Spectrometry (MS), phosphoric acid should be replaced with formic acid.[3]
- UPLC Applications: The method can be adapted for fast UPLC applications by using columns with smaller (3 μm) particles.[3]
- Scalability: This liquid chromatography method is scalable and can be used for preparative separation to isolate impurities.[3]



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Caption: General workflow for HPLC analysis.

Safety and Handling

2-Methyl-1,3-pentadiene is a hazardous chemical that requires careful handling. It is highly flammable and can cause irritation to the skin, eyes, and respiratory system.[4][16][19][20]

Hazard Class	GHS Classification and Statements
Flammability	H225: Highly flammable liquid and vapor.[13] [16][19][20]
Health Hazards	H304: May be fatal if swallowed and enters airways.[16][19][20] H315: Causes skin irritation. [16][19][20] H319: Causes serious eye irritation. [16][19][20] H335: May cause respiratory irritation.[16][19][20]
Precautionary Measures	P210: Keep away from heat, sparks, open flames, and other ignition sources. No smoking. [19][20] P233: Keep container tightly closed.[19][20] P280: Wear protective gloves, protective clothing, and eye/face protection.[4][19][20] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[20] P331: Do NOT induce vomiting.[19][20] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[19]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles (conforming to EN166 or NIOSH standards).[4][19]
- Skin Protection: Wear appropriate protective gloves and fire/flame-resistant, impervious clothing.[4][19]
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[4][19]
- General: Use in a well-ventilated area with explosion-proof equipment. An eyewash facility and safety shower should be available.[4][21] Ground and bond containers when transferring material.[4][21]

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